

Furoin: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Furoin

Cat. No.: B1674284

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development. The information compiled herein is based on publicly available Safety Data Sheets (SDS) and scientific literature. It is not exhaustive and should be supplemented with institutional safety protocols and a thorough review of the most current SDS for the specific product being used.

Introduction

Furoin (C₁₀H₈O₄), also known as 1,2-di(furan-2-yl)-2-hydroxyethanone, is an organic compound utilized as a key intermediate in organic synthesis and in the development of pharmaceuticals.^{[1][2]} Its utility in biochemical assays to study enzyme activity also makes it a valuable tool for researchers.^{[1][2]} Given its application in laboratory settings, a comprehensive understanding of its safety profile and handling precautions is paramount for ensuring the well-being of laboratory personnel and the integrity of research.

While **furoin** is not classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard, it is crucial to handle it with the appropriate care and precautions due to the potential for irritation and the fact that its toxicological properties have not been fully investigated.^{[3][4]}

Hazard Identification and Classification

Furoin is generally described as a slightly brown solid with no reported odor.^{[3][5]} Although not formally classified as hazardous, it may cause irritation upon contact with the eyes, skin, and respiratory or digestive tracts.^{[5][6]} The toxicological properties of **furoin** have not been fully investigated.^{[5][6]}

GHS Classification:

According to available Safety Data Sheets, **furoin** is not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200). Therefore, no GHS hazard pictograms, signal words, or hazard statements are required.^[4]

NFPA 704 Rating:

An estimated NFPA 704 rating for **furoin** is as follows:^[5]

Category	Rating	Description
Health	1	May cause significant irritation.
Flammability	0	Will not burn under normal fire conditions.
Instability	0	Normally stable, even under fire conditions.
Special	No special hazards.	

Physical and Chemical Properties

A summary of the key physical and chemical properties of **furoin** is presented in the table below.

Property	Value	Reference(s)
Chemical Formula	C ₁₀ H ₈ O ₄	[6][7]
Molecular Weight	192.17 g/mol	[6][7]
Appearance	Slightly brown solid	[5][6]
Odor	Odorless	[3]
Melting Point	134 - 139 °C	[3][6]
Boiling Point	Not available	[3]
Flash Point	Not applicable	[5]
Autoignition Temperature	Not applicable	[5]
Solubility	Insoluble in water. Soluble in acetone, hot ethanol, and ether.	[8][9]

Toxicological Information

The toxicological properties of **furoin** have not been fully investigated.[5][6] No quantitative data such as LD50 (median lethal dose) or LC50 (median lethal concentration) are available.[3] Therefore, it should be handled with the caution appropriate for a chemical with an unknown toxicological profile.

Potential Health Effects:[5][6]

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation.
- Ingestion: May cause irritation of the digestive tract.
- Inhalation: May cause respiratory tract irritation.
- Chronic Exposure: No information found.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's integrity.

Handling:[5][6]

- Wash hands and any exposed skin thoroughly after handling.
- Use with adequate ventilation to keep airborne concentrations low.
- Minimize dust generation and accumulation.
- Avoid contact with eyes, skin, and clothing.
- Avoid ingestion and inhalation.
- Keep container tightly closed when not in use.
- Remove and wash contaminated clothing before reuse.

Storage:[5][6]

- Store in a tightly closed container.
- Store in a cool, dry, well-ventilated area.
- Keep away from incompatible substances such as strong oxidizing agents.[5]
- Some sources recommend storage at 0 - 8 °C for optimal stability.[1]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are crucial for preventing exposure.

Engineering Controls:[5]

- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.
- Use adequate ventilation to maintain low airborne concentrations.

Personal Protective Equipment (PPE):[\[5\]](#)[\[6\]](#)

PPE Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. The specific glove material should be selected based on the potential for exposure and the glove manufacturer's compatibility data. Wear appropriate protective clothing to prevent skin exposure.
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use. A type N95 (US) respirator is recommended by some suppliers. [8]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures should be taken.

Exposure Route	First-Aid Procedure	Reference(s)
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[5][6]
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.	[5][6]
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.	[5][6]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[5][6]

Notes to Physician: Treat symptomatically and supportively.[5]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:[5][6]

- Extinguishing Media: Use an agent most appropriate to extinguish the fire. Suitable agents include water spray, dry chemical, carbon dioxide, or appropriate foam.

- Fire-Fighting Instructions: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated by thermal decomposition or combustion.[5]

Accidental Release Measures:[5][6]

- Personal Precautions: Use proper personal protective equipment as indicated in Section 6.
- Spill/Leak Procedures: Clean up spills immediately. Sweep up the material and place it into a suitable container for disposal. Avoid generating dusty conditions. Provide ventilation.

Stability and Reactivity

Chemical Stability: Stable under normal temperatures and pressures.[5]

Conditions to Avoid:[5]

- Incompatible materials
- Dust generation
- Excess heat
- Strong oxidants

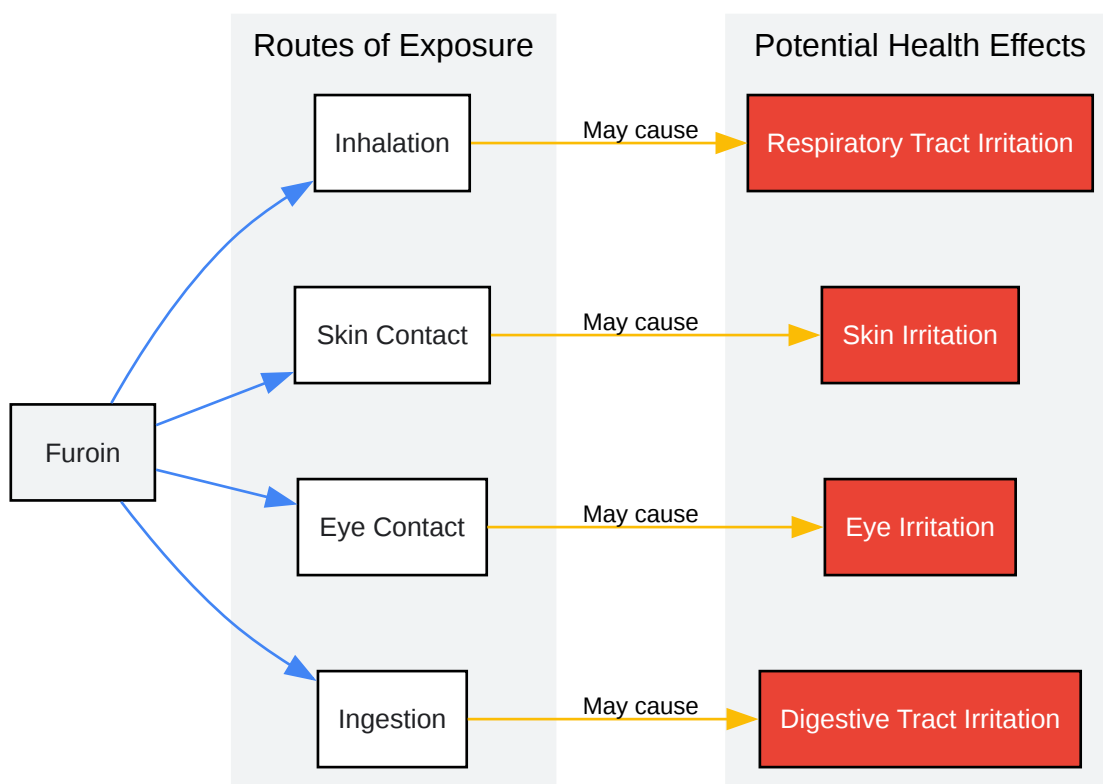
Incompatibilities with Other Materials: Oxidizing agents.[5]

Hazardous Decomposition Products: Carbon monoxide, irritating and toxic fumes and gases, carbon dioxide.[5]

Hazardous Polymerization: Has not been reported.[5]

Visualizations

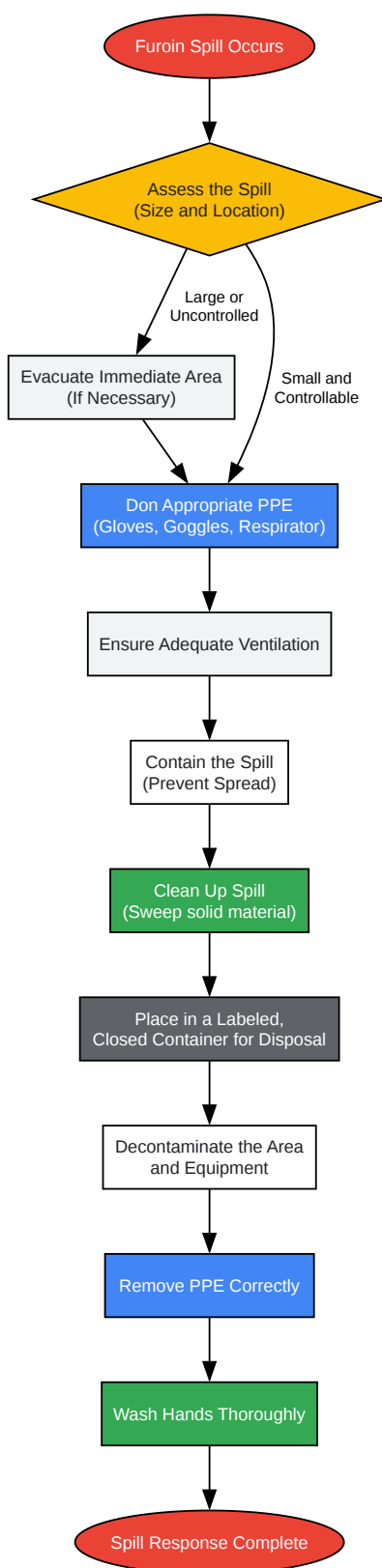
Logical Relationship of Furoin Hazards



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Caption: Logical relationship of potential **furoin** exposure routes and health effects.

Experimental Workflow for Handling a Furoin Spill



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Caption: General workflow for safely handling a **furoin** powder spill in a laboratory setting.

Conclusion

Furoin is a valuable chemical intermediate in various research and development fields. While it is not currently classified as a hazardous substance, it possesses the potential to cause irritation, and its toxicological profile is not yet fully characterized. Therefore, adherence to stringent safety protocols, including the use of appropriate personal protective equipment and engineering controls, is imperative. This guide provides a comprehensive overview of the available safety data and handling precautions to aid researchers, scientists, and drug development professionals in the safe and effective use of **furoin**. It is essential to consult the most recent Safety Data Sheet from the supplier before use and to integrate this information with established institutional safety procedures.

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